

# Standard operating procedures for handling and storing 2-Chloroethyl heptanoate

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## Compound of Interest

Compound Name: 2-Chloroethyl heptanoate

Cat. No.: B15490176

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## Standard Operating Procedures for 2-Chloroethyl Heptanoate

Disclaimer: No specific Safety Data Sheet (SDS) for **2-Chloroethyl heptanoate** was located. The following procedures are based on general best practices for handling similar chlorinated organic esters and available data for related compounds. Researchers should exercise extreme caution and handle this compound as potentially hazardous. A thorough risk assessment should be conducted before any handling.

## Application Notes

**2-Chloroethyl heptanoate** is a chlorinated ester that may be used as an intermediate in organic synthesis. Due to its structure, it should be handled with the assumption that it may be combustible, toxic if ingested or in contact with skin, and an irritant to the skin and eyes. The following protocols are designed for researchers, scientists, and drug development professionals to ensure safe handling and storage.

## Physicochemical and Hazard Information

Quantitative data for **2-Chloroethyl heptanoate** is not readily available. The following table includes information for structurally related compounds to provide an estimation of its properties.

Table 1: Physicochemical Properties of **2-Chloroethyl Heptanoate** and Related Compounds

Property	2-Chloroethyl heptanoate (Estimated)	Heptanoic acid, 2-chloro-1-(chloromethyl)ethyl ester	2,2-Dichloroethyl heptanoate[1]
Molecular Formula	C9H17ClO2	C10H18Cl2O2	C9H16Cl2O2[1]
Molar Mass	Not Available	241.15 g/mol	227.12 g/mol [1]
Appearance	Likely a colorless liquid	Not Available	Not Available
Boiling Point	Not Available	Not Available	Not Available
Flash Point	Presumed Combustible	Not Available	Not Available
Solubility	Likely insoluble in water, soluble in organic solvents	Not Available	Not Available

Table 2: Hazard Identification and GHS Classification (Presumed)

Hazard Class	GHS Category (Presumed)	Hazard Statement (Presumed)
Acute Toxicity, Oral	Category 3 or 4	H301: Toxic if swallowed or H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 3 or 4	H311: Toxic in contact with skin or H312: Harmful in contact with skin
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation
Flammable Liquids	Category 4	H227: Combustible liquid

## Experimental Protocols

### General Handling and Safety Precautions

- Risk Assessment: Before handling **2-Chloroethyl heptanoate**, conduct a thorough risk assessment for the specific experiment.
- Ventilation: All work with **2-Chloroethyl heptanoate** must be performed in a properly functioning chemical fume hood.<sup>[2]</sup>
- Personal Protective Equipment (PPE): Wear appropriate PPE at all times. See Table 3 for details.
- Avoid Inhalation, Ingestion, and Contact: Do not breathe vapors or mists.<sup>[2]</sup> Avoid contact with skin and eyes.<sup>[2]</sup> Do not eat, drink, or smoke in the laboratory.<sup>[3]</sup>
- Ignition Sources: Keep away from heat, sparks, and open flames.<sup>[3]</sup>
- Spill Kit: Ensure a chemical spill kit appropriate for organic solvents is readily available.

### Personal Protective Equipment (PPE)

Table 3: Recommended Personal Protective Equipment

PPE Type	Specification	Rationale
Eye and Face Protection	Chemical splash goggles and a face shield. <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>	To protect against splashes and vapors.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[7]</a>	To prevent skin contact.
Body Protection	Flame-resistant lab coat worn over long-sleeved clothing and long pants. <a href="#">[4]</a>	To protect skin from splashes.
Footwear	Closed-toe, chemical-resistant shoes. <a href="#">[4]</a> <a href="#">[7]</a>	To protect feet from spills.
Respiratory Protection	Use a respirator if ventilation is inadequate, based on a formal respiratory hazard evaluation. <a href="#">[4]</a> <a href="#">[5]</a>	To prevent inhalation of vapors.

## Storage Protocol

- Container: Store in a tightly closed, properly labeled container.[\[2\]](#)
- Location: Store in a cool, dry, and well-ventilated area away from incompatible materials.[\[2\]](#)
- Incompatible Materials: Avoid storage with strong oxidizing agents and strong bases.[\[2\]](#)
- Storage Conditions: Keep away from heat, sparks, and open flames.[\[3\]](#)

## Spill and Emergency Procedures

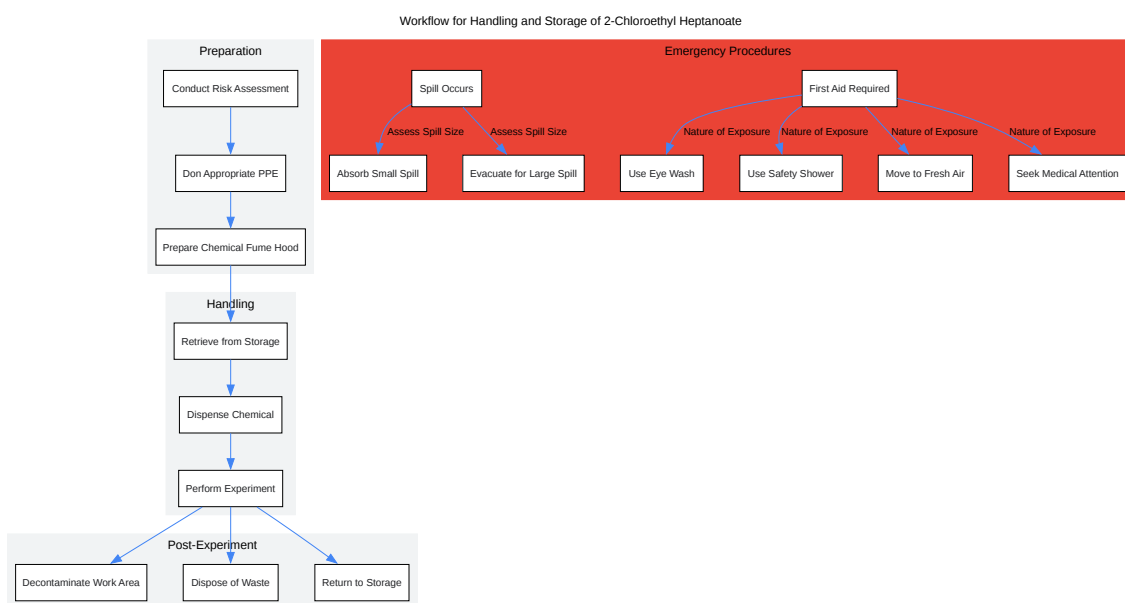
- Small Spills:
  - Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite).
  - Collect the absorbed material into a sealed, labeled container for disposal.
  - Clean the spill area with an appropriate solvent, followed by soap and water.

- Large Spills:
  - Evacuate the area immediately.
  - Alert emergency personnel.
  - Prevent the spill from entering drains.[3]
- First Aid:
  - Eye Contact: Immediately flush with plenty of water for at least 15 minutes, removing contact lenses if present. Seek immediate medical attention.[8]
  - Skin Contact: Remove contaminated clothing and wash the affected area with soap and water. Seek medical attention if irritation persists.[8]
  - Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.
  - Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[8]

## Waste Disposal

- Waste Collection: Collect all waste containing **2-Chloroethyl heptanoate** in a dedicated, labeled, and sealed container.
- Disposal: Dispose of the chemical waste through a licensed hazardous waste disposal company, following all local, state, and federal regulations.[2]

## Workflow and Pathway Diagrams



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## References

- 1. Compound 527759: 2,2-Dichloroethyl heptanoate - Dataset - Virginia Open Data Portal [data.virginia.gov]
- 2. fishersci.com [fishersci.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 5. epa.gov [epa.gov]
- 6. support.hpe.com [support.hpe.com]
- 7. Recommended PPE to handle chemicals | Bernardo Ecenarro [bernardoecenarro.com]
- 8. dl2jx7zfbtwvr.cloudfront.net [dl2jx7zfbtwvr.cloudfront.net]
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